

Commercial Availability and Synthetic Utility of 1,6-Dibromopyrene: A Technical Guide

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Compound of Interest

Compound Name: 1,6-Dibromopyrene

Cat. No.: B158639

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,6-Dibromopyrene is a key synthetic intermediate derived from the polycyclic aromatic hydrocarbon pyrene. Its strategic bromination at the 1 and 6 positions makes it a versatile building block for the synthesis of advanced materials with applications in organic electronics, particularly Organic Light-Emitting Diodes (OLEDs), and as a precursor for complex molecular architectures in drug discovery and materials science.^{[1][2]} The reactivity of its bromine atoms allows for the formation of new carbon-carbon and carbon-nitrogen bonds through various cross-coupling reactions, enabling the construction of highly conjugated systems with tailored photophysical properties. This guide provides an in-depth overview of the commercial availability of **1,6-dibromopyrene**, its key chemical properties, and detailed experimental protocols for its synthesis and subsequent use in the development of novel functional materials.

Commercial Availability and Suppliers

1,6-Dibromopyrene is commercially available from a range of chemical suppliers, catering to both research and bulk quantity needs. The purity of the commercially available product is typically high, often exceeding 98%, which is crucial for its application in sensitive electronic devices and complex organic syntheses. The table below summarizes the offerings from several prominent suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
Sigma-Aldrich	27973-29-1	C ₁₆ H ₈ Br ₂	360.05	≥98%	Custom
TCI America	27973-29-1	C ₁₆ H ₈ Br ₂	360.05	>98.0% (GC)	1g, 5g
Santa Cruz Biotechnology	27973-29-1	C ₁₆ H ₈ Br ₂	360.04	Not Specified	Custom
Fluorochem	27973-29-1	C ₁₆ H ₈ Br ₂	360.048	98%	1g, 5g, 10g, 25g, 100g, 500g
CP Lab Safety	27973-29-1	C ₁₆ H ₈ Br ₂	360.05	min 98%	100g
ChemicalBook	27973-29-1	C ₁₆ H ₈ Br ₂	360.04	Up to 99.00%	g to kg scale

Note: Pricing information is subject to change and is best obtained directly from the suppliers. Purity and available quantities may vary.

Physicochemical Properties

A summary of the key physicochemical properties of **1,6-dibromopyrene** is provided in the table below.

Property	Value	Reference
Appearance	White to yellow crystalline powder	[3]
Melting Point	228-232 °C	
Boiling Point	469.6±18.0 °C (Predicted)	[1]
Flash Point	277.3 °C	[1]
Solubility	Insoluble in water. Soluble in organic solvents like toluene and tetrahydrofuran (THF).	[1][4]

Experimental Protocols

Synthesis of 1,6-Dibromopyrene

The synthesis of **1,6-dibromopyrene** is most commonly achieved through the direct bromination of pyrene. Control of the reaction conditions is crucial to favor the formation of the 1,6- and 1,8-isomers over other brominated products.[4]

Method 1: Direct Bromination with Elemental Bromine[2]

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve pyrene (e.g., 12.2 g, 60 mmol) in carbon tetrachloride (CCl₄, 300 ml).
- **Bromine Addition:** Under a nitrogen atmosphere at room temperature, add a solution of bromine (e.g., 6.32 ml, 0.126 mol) in CCl₄ (50 ml) dropwise over a period of 4 hours.
- **Reaction:** Stir the mixture at room temperature for 48 hours.
- **Work-up:** Collect the resulting precipitate by filtration and wash it with methanol.
- **Purification:** Recrystallize the crude product from toluene to yield purified **1,6-dibromopyrene**.

Method 2: Bromination using Dibromohydantoin[2]

This method is noted for its milder reaction conditions and high yield.

- **Reaction Setup:** Dissolve pyrene in a suitable organic solvent (e.g., dimethylformamide - DMF) in a reaction flask.
- **Reagent Addition:** Add dibromohydantoin to the solution.
- **Reaction:** Allow the reaction to proceed under controlled conditions, such as stirring at room temperature.
- **Work-up:** Once the reaction is complete, collect the solid precipitate by filtration.
- **Purification:** Recrystallize the obtained solid from a suitable solvent like toluene to yield purified **1,6-dibromopyrene**.

Synthesis of π -Extended Polyaromatic Hydrocarbons via Suzuki-Miyaura Cross-Coupling

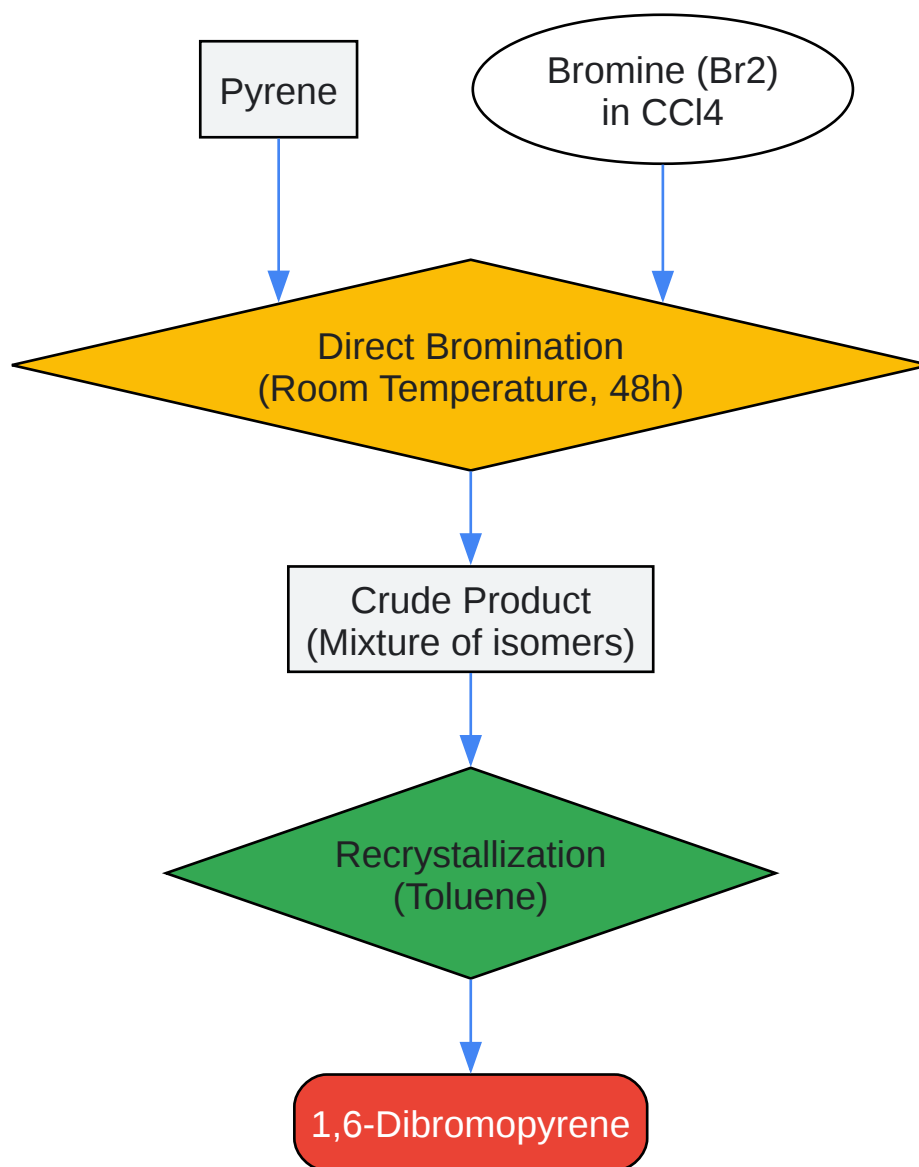
1,6-Dibromopyrene is a valuable precursor for the synthesis of larger, π -conjugated systems using palladium-catalyzed cross-coupling reactions. The following is a general procedure for a Suzuki-Miyaura coupling reaction.^[5]

- **Reaction Setup:** In a reaction tube, combine **1,6-dibromopyrene** (1.0 equiv.), the desired arylboronic acid or ester (e.g., 4,4,5,5-tetramethyl-2-(3',4,4',5-tetrakis(alkoxy)-[1,1'-biphenyl]-2-yl)-1,3,2-dioxaborolane, 2.8 equiv.), potassium carbonate (K_2CO_3 , 30.0 equiv.), and tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$, 20 mol%).
- **Solvent Addition:** Add a mixture of tetrahydrofuran (THF) and water (4:1 ratio, to a final concentration of 0.01 M) to the reaction tube.
- **Inert Atmosphere:** Purge the reaction tube with an inert gas, such as argon.
- **Reaction:** Stir the resulting solution at 70 °C for 48 hours.
- **Work-up and Purification:** After cooling to room temperature, the reaction mixture is typically subjected to an aqueous work-up, extraction with an organic solvent, and purification by column chromatography to isolate the desired product.

Visualizing Synthetic Pathways and Experimental Workflows

Synthesis of 1,6-Dibromopyrene from Pyrene

The following diagram illustrates the synthetic pathway for the preparation of **1,6-dibromopyrene** from pyrene via direct bromination.

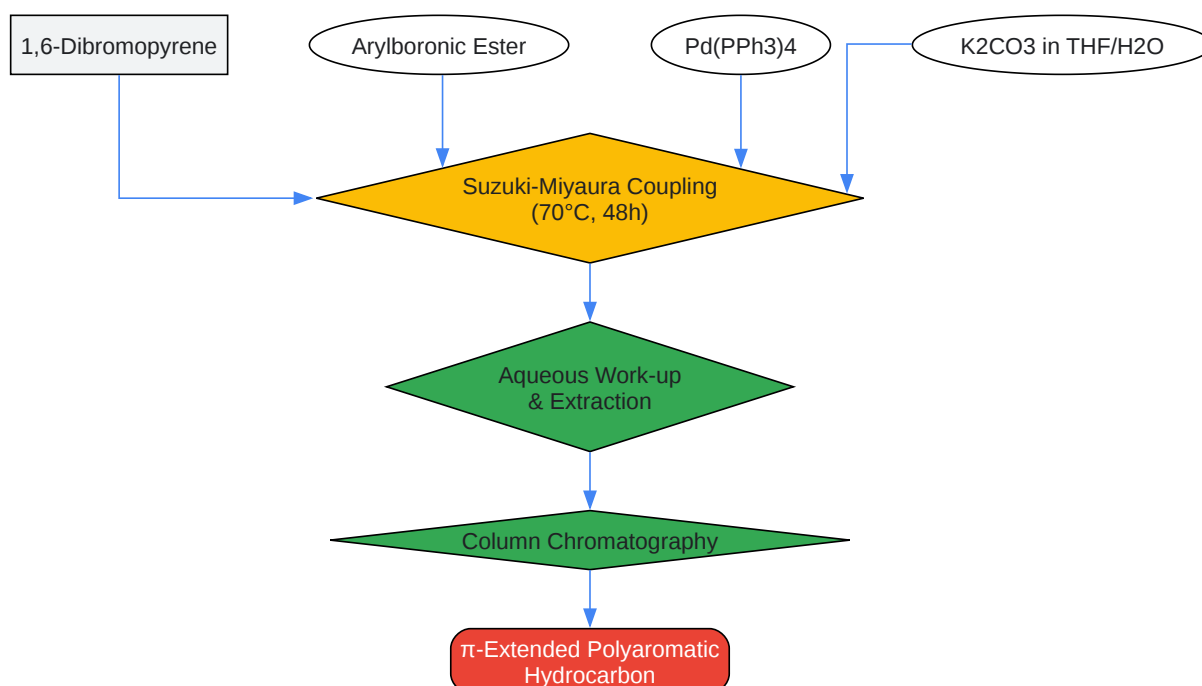


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Synthesis of **1,6-Dibromopyrene**.

Suzuki-Miyaura Cross-Coupling Reaction Pathway

This diagram outlines the key steps in a Suzuki-Miyaura cross-coupling reaction using **1,6-dibromopyrene** as a starting material.

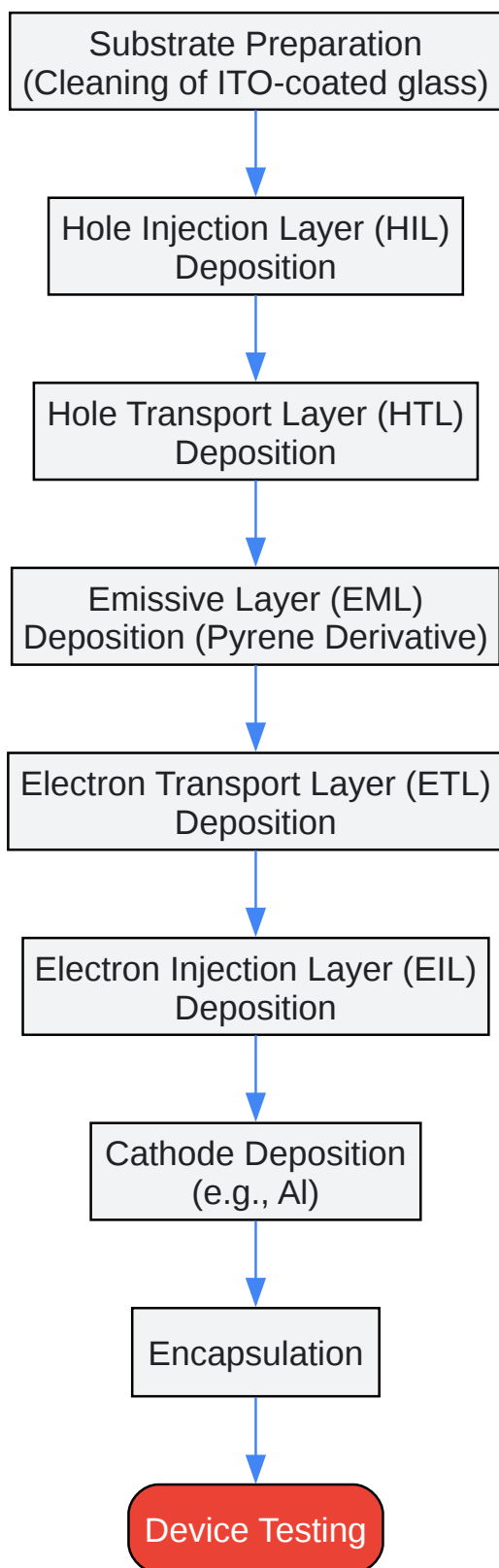


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Suzuki-Miyaura Cross-Coupling.

General Workflow for OLED Fabrication

While a specific protocol for a **1,6-dibromopyrene** derivative-based OLED is not detailed here, the following diagram illustrates the general experimental workflow for the fabrication of a small-molecule OLED device via vacuum thermal evaporation.^{[6][7]}



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